

Application Note: Comprehensive Characterization of 2-Amino-4-bromo-3-chlorophenol

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Compound of Interest

Compound Name: 2-Amino-4-bromo-3-chlorophenol

CAS No.: 2091488-61-6

Cat. No.: B1383937

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Introduction

2-Amino-4-bromo-3-chlorophenol is a substituted aromatic amine and phenol, a class of compounds frequently utilized as intermediates in the synthesis of pharmaceuticals, dyes, and other complex organic molecules. The precise arrangement of the amino, hydroxyl, bromo, and chloro substituents on the benzene ring dictates its chemical reactivity, biological activity, and impurity profile. Therefore, rigorous analytical characterization is paramount to ensure its identity, purity, and quality for use in research and development.

This guide provides a comprehensive framework of validated analytical methods for the characterization of **2-Amino-4-bromo-3-chlorophenol**. As a Senior Application Scientist, my objective is not merely to present protocols, but to articulate the scientific rationale behind the selection of each technique and the experimental parameters. This integrated approach, combining chromatography and spectroscopy, establishes a self-validating system for unambiguous structural confirmation and quantitative purity analysis, meeting the stringent requirements of drug development professionals.

Physicochemical and Safety Profile

Prior to any analytical work, understanding the fundamental properties and hazards of the analyte is critical. While specific experimental data for the 3-chloro isomer is not widely published, its properties can be estimated from closely related isomers and its structure.

Table 1: Physicochemical Properties of **2-Amino-4-bromo-3-chlorophenol** and Related Isomers.

Property	2-Amino-4-bromo-3-chlorophenol (Predicted)	2-Amino-6-bromo-4-chlorophenol[1] [2]	2-Amino-4-bromo-6-chlorophenol[3]
Chemical Structure			
Molecular Formula	C ₆ H ₅ BrClNO	C ₆ H ₅ BrClNO	C ₆ H ₅ BrClNO
Molecular Weight	222.47 g/mol	222.47 g/mol	222.47 g/mol
Monoisotopic Mass	220.92430 Da	220.92430 Da	220.92430 Da
Appearance	Predicted to be an off-white to beige solid	Solid	Not specified
Melting Point	Not determined; likely similar to isomers	83-87 °C	Not specified
Solubility	Predicted to be soluble in methanol, ethanol, DMSO	Not specified	Not specified

| CAS Number | Not assigned | 179314-60-4 | Not specified |

Safety Considerations: Halogenated aminophenols should be handled with care. Based on data from similar compounds, **2-Amino-4-bromo-3-chlorophenol** is expected to be harmful if swallowed, inhaled, or in contact with skin, and may cause serious eye and skin irritation.[3][4][5] All handling should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Chromatographic Purity and Identity Confirmation

Chromatographic methods are the cornerstone of purity assessment, separating the main component from process-related impurities and degradation products.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

Expertise & Rationale: Reverse-phase HPLC (RP-HPLC) is the method of choice for non-volatile, polar-to-moderately-nonpolar compounds like halogenated phenols. A C18 (octadecylsilane) stationary phase provides excellent hydrophobic retention for the aromatic ring, while an acidic mobile phase suppresses the ionization of the phenolic hydroxyl and basic amino groups, leading to sharp, symmetrical peaks. UV detection is ideal due to the strong chromophore of the substituted benzene ring. A wavelength of approximately 280 nm is a logical starting point for detection, as it is often used for phenolic compounds.^[6]

Protocol 3.1.1: RP-HPLC Method for Purity Determination

- Standard and Sample Preparation:
 - Accurately weigh approximately 10 mg of the **2-Amino-4-bromo-3-chlorophenol** reference standard and sample into separate 10 mL volumetric flasks.
 - Dissolve and dilute to the mark with a 50:50 (v/v) mixture of acetonitrile and water to create stock solutions of 1 mg/mL.
 - Further dilute the stock solutions to a working concentration of approximately 0.1 mg/mL using the same diluent.
- Chromatographic Analysis:
 - Inject 10 µL of the prepared solutions into the HPLC system.
 - Run the analysis according to the conditions outlined in Table 2.
 - Identify the peak corresponding to **2-Amino-4-bromo-3-chlorophenol** by comparing the retention time with the reference standard.

- Calculate the purity of the sample using the area percent method, assuming all impurities have a similar response factor at the chosen wavelength.

Table 2: HPLC Operating Conditions.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	A: 0.1% Phosphoric Acid in WaterB: Acetonitrile
Gradient	0-20 min: 30% to 80% B20-25 min: 80% B25-26 min: 80% to 30% B26-30 min: 30% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 280 nm

| Injection Volume | 10 µL |

Gas Chromatography-Mass Spectrometry (GC-MS) for Identity Confirmation

Expertise & Rationale: GC-MS is a powerful technique for the identification of volatile and semi-volatile compounds. It provides both retention time information and a mass spectrum, which serves as a molecular fingerprint for definitive identification.^{[1][2]} Phenols can sometimes exhibit poor peak shape in GC due to the active hydroxyl group.^[1] If this occurs, derivatization, such as acetylation, can be employed to block the active site, improving chromatographic performance.^{[3][7]}

Protocol 3.2.1: GC-MS Method for Identity Verification

- Sample Preparation (Without Derivatization):
 - Prepare a 1 mg/mL solution of the compound in a suitable solvent like methanol or dichloromethane.

- Sample Preparation (With Acetylation Derivatization - Optional):
 - Dissolve ~1 mg of the sample in 1 mL of pyridine.
 - Add 0.5 mL of acetic anhydride.
 - Heat the mixture at 60 °C for 30 minutes.
 - After cooling, the sample is ready for injection. This procedure converts the polar -OH and -NH₂ groups into less polar acetoxy and acetamido groups, respectively, which are more amenable to GC analysis.
- GC-MS Analysis:
 - Inject 1 µL of the prepared solution into the GC-MS system.
 - Run the analysis according to the conditions in Table 3.
 - Confirm the identity by matching the acquired mass spectrum with the expected fragmentation pattern of **2-Amino-4-bromo-3-chlorophenol**. The molecular ion peak should correspond to its monoisotopic mass (220.92 Da).

Table 3: GC-MS Operating Conditions.

Parameter	Condition
Column	TG-5SilMS (or equivalent 5% phenyl polysiloxane), 30 m x 0.25 mm, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Injector Temperature	275 °C
Injection Mode	Splitless (1 min)
Oven Program	Initial: 80 °C, hold 2 minRamp: 10 °C/min to 280 °CHold: 5 min at 280 °C
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV

| Mass Range | m/z 40-450 |

Spectroscopic Structural Elucidation

Spectroscopic techniques provide direct information about the molecular structure, confirming the connectivity of atoms and the presence of key functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: NMR is the most powerful tool for unambiguous structure determination. ¹H NMR provides information on the number, environment, and connectivity of protons, while ¹³C NMR reveals the chemical environment of each carbon atom. For **2-Amino-4-bromo-3-chlorophenol**, we expect two aromatic proton signals and six distinct aromatic carbon signals due to the lack of symmetry. The chemical shifts can be predicted based on the additive effects of the various substituents.[8]

Protocol 4.1.1: NMR Sample Preparation and Analysis

- Sample Preparation:

- Accurately weigh 5-10 mg of the sample into a clean, dry NMR tube.
- Add approximately 0.6 mL of a deuterated solvent, such as DMSO-d₆ or CDCl₃. DMSO-d₆ is often preferred for phenols as it allows for the observation of the exchangeable -OH and -NH₂ protons.
- Cap the tube and gently agitate until the sample is fully dissolved.
- NMR Acquisition:
 - Acquire ¹H and ¹³C NMR spectra on a 400 MHz or higher field spectrometer.
 - Include other experiments like DEPT-135, COSY, and HSQC as needed for full structural assignment.

Table 4: Predicted NMR Spectral Data (in DMSO-d₆).

Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity	Notes
¹ H	~9.0-10.0	broad singlet	Phenolic -OH proton.
	~7.0-7.2	doublet	Aromatic H-5 proton.
	~6.8-7.0	doublet	Aromatic H-6 proton.
	~4.5-5.5	broad singlet	Amino -NH ₂ protons.
¹³ C	~145-150	singlet	C1-OH
	~110-115	singlet	C2-NH ₂
	~118-123	singlet	C3-Cl
	~115-120	singlet	C4-Br
	~125-130	singlet	C5-H

|| ~120-125 | singlet | C6-H |

Note: These are estimated values. Actual shifts may vary and require 2D NMR for definitive assignment.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Expertise & Rationale: FT-IR spectroscopy is a rapid and reliable method for identifying the functional groups present in a molecule. The spectrum provides a unique "fingerprint" based on the vibrational frequencies of chemical bonds. For this compound, we expect to see characteristic bands for O-H and N-H stretches, C-N, C-O, and aromatic C=C bonds, as well as C-halogen stretches.

Protocol 4.2.1: FT-IR Analysis using KBr Pellet

- **Sample Preparation:**
 - Thoroughly mix ~1 mg of the sample with ~100 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle.
 - Transfer the mixture to a pellet press and apply pressure to form a thin, transparent pellet.
- **Spectral Acquisition:**
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over a range of 4000-400 cm^{-1} .

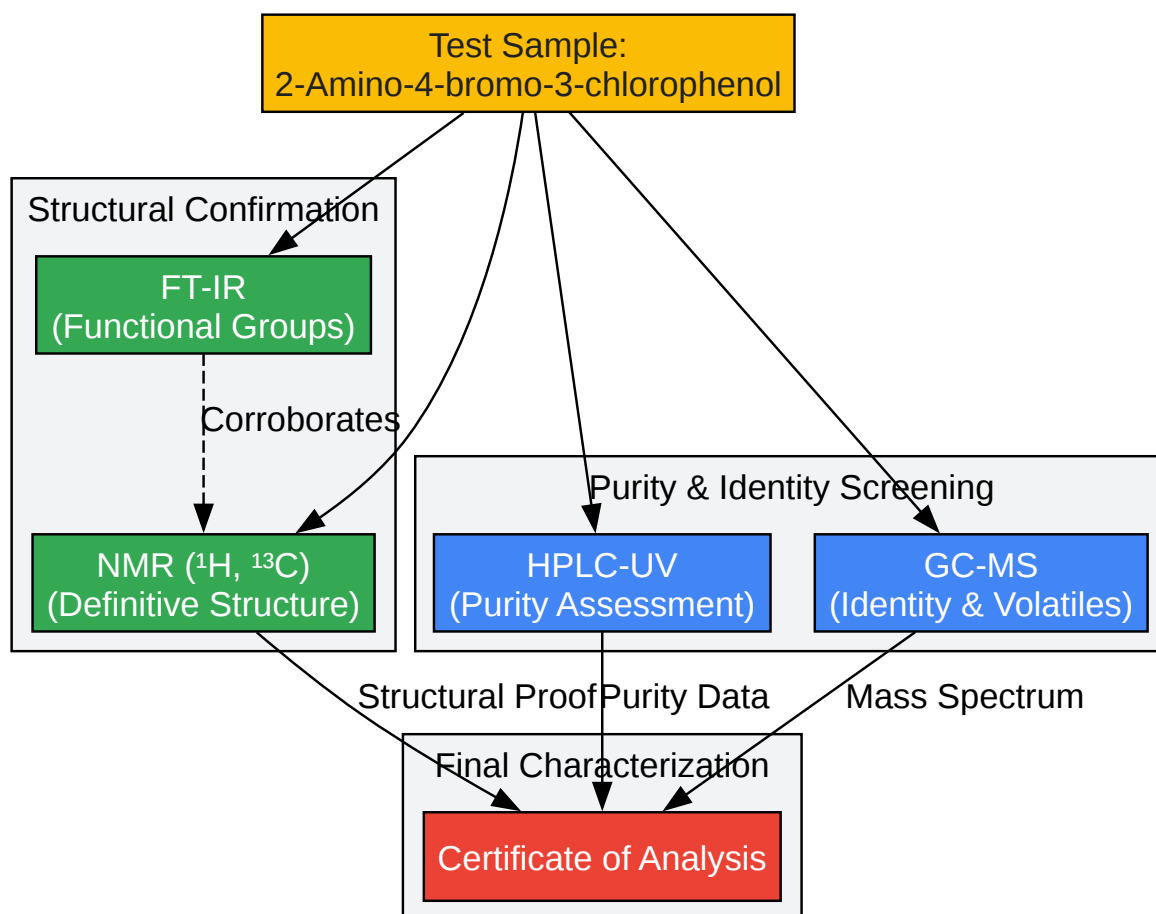
Table 5: Characteristic FT-IR Absorption Bands.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3500-3300	N-H and O-H stretching	Amino (-NH ₂) and Phenolic (-OH)
3100-3000	C-H stretching	Aromatic C-H
1620-1580	C=C stretching	Aromatic Ring
1550-1450	N-H bending	Amino (-NH ₂)
1300-1200	C-N stretching	Aromatic Amine
1260-1180	C-O stretching	Phenol

| 800-600 | C-Cl and C-Br stretching | Aryl Halides |

Integrated Analytical Workflow

For comprehensive characterization, these techniques should be used in a logical sequence. HPLC provides initial purity data. GC-MS confirms the molecular weight and identity. FT-IR confirms the presence of key functional groups. Finally, NMR provides the definitive, unambiguous structural proof.



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Caption: Integrated workflow for the comprehensive characterization of **2-Amino-4-bromo-3-chlorophenol**.

Conclusion

The analytical characterization of **2-Amino-4-bromo-3-chlorophenol** requires a multi-technique, orthogonal approach. The combination of RP-HPLC for purity, GC-MS for identity, FT-IR for functional group analysis, and NMR for definitive structural elucidation provides a robust and reliable dataset. This framework ensures that the material meets the high standards of quality and integrity required by researchers, scientists, and drug development professionals. The protocols described herein are based on established principles for analogous compounds and serve as a validated starting point for method development and routine analysis.

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